

# Proper Disposal of MC-70: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: MC70

Cat. No.: B15569671

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For researchers, scientists, and drug development professionals, the proper handling and disposal of all laboratory chemicals are paramount to ensuring a safe and compliant work environment. This guide provides essential safety and logistical information for the disposal of MC-70, a medium-curing cutback bitumen. Adherence to these procedures is critical for minimizing environmental impact and safeguarding personnel.

MC-70 is a blend of asphalt cement and a petroleum solvent of medium volatility, such as kerosene.[1] This composition renders it a hazardous material requiring special disposal considerations.

## Immediate Safety and Handling Precautions

Before beginning any disposal-related activities, it is crucial to consult the Material Safety Data Sheet (MSDS) for MC-70.[2][3] Personnel should wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[3] All handling of MC-70 and its waste should be conducted in a well-ventilated area or under a fume hood to avoid inhalation of vapors.[4]

## Quantitative Data from Safety Data Sheets

The following table summarizes key quantitative data for MC-70, derived from various safety data sheets. This information is critical for assessing risk and planning disposal.

Property	Value	Reference
Composition		
Asphalt (Bitumen)	60 - 90% wt./wt.	[3]
Petroleum Distillates	30 - 45% wt./wt.	[3]
Physical Properties		
Flash Point (Open Tag)	38 °C (Min)	
Kinematic Viscosity @ 60°C	70 - 140 cSt	[2]
Water Content	0.2% by mass vol. (Max)	
Health Hazards		
Carcinogenicity	Category 1B (May cause cancer)	[5]
Reproductive Toxicity	Category 2 (Suspected of damaging fertility or the unborn child)	[5]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2 (May cause damage to organs)	[5]

## Step-by-Step Disposal Protocol for a Laboratory Setting

The disposal of MC-70 must comply with all applicable local, regional, and national hazardous waste regulations.[5] Evaporation of the solvent as a means of disposal is not permitted.[6]

### Experimental Protocol: Segregation and Containerization of MC-70 Waste

- **Waste Identification:** All waste containing MC-70 must be classified as hazardous chemical waste.
- **Container Selection:** Use a designated, leak-proof, and chemically compatible container for collecting MC-70 waste. The container must be in good condition and have a secure, tight-

fitting lid.[7]

- Labeling: Immediately label the waste container with the words "Hazardous Waste," the full chemical name ("Cutback Bitumen MC-70"), and a clear description of the contents (e.g., "Used MC-70 solution," "Contaminated labware with MC-70 residue"). The date of initial waste accumulation must also be recorded.[8]
- Segregation: Do not mix MC-70 waste with other waste streams, such as biological or radioactive waste.[9] It is also crucial to avoid mixing incompatible chemical wastes to prevent dangerous reactions.[7]
- Accumulation in a Satellite Accumulation Area (SAA): Store the sealed and labeled waste container in a designated SAA within the laboratory, at or near the point of generation.[10] The SAA should be a secondary containment area to prevent spills.
- Request for Disposal: Once the container is full or waste is no longer being generated, arrange for pickup and disposal by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[6] Do not dispose of MC-70 down the drain or in regular trash.[6]

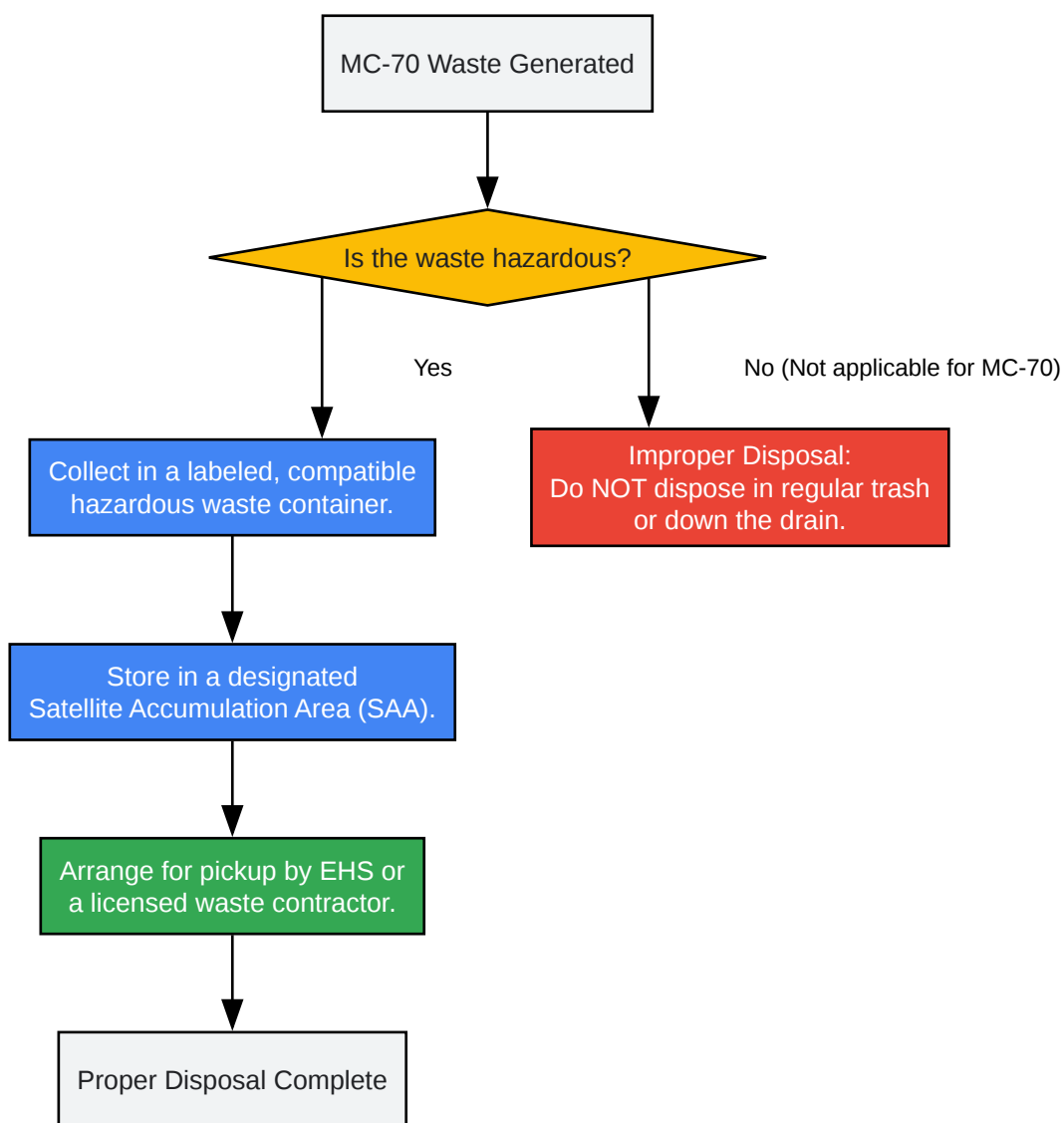
#### Protocol for Decontamination of Labware

- Initial Cleaning: If feasible and safe, mechanically remove as much MC-70 residue as possible from labware using a scraper or spatula. This removed residue must be disposed of as hazardous waste.
- Solvent Rinsing: Rinse the contaminated labware with a minimal amount of a suitable solvent (e.g., kerosene or another petroleum-based solvent) to dissolve the remaining MC-70. This rinsate is considered hazardous waste and must be collected in the designated MC-70 waste container.[6]
- Final Cleaning: After the solvent rinse, the labware can be washed with soap and water.
- Empty Containers: An "empty" container that held MC-70 may still be subject to hazardous waste regulations. Generally, a container is considered empty if all wastes have been removed that can be removed by pouring, pumping, and aspirating, and no more than one

inch of residue remains on the bottom.[11] Consult with your EHS department for specific guidance on the disposal of empty MC-70 containers.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of MC-70 waste in a laboratory setting.



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Caption: Decision workflow for the proper disposal of MC-70 waste.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of MC-70, fostering a secure research environment and upholding their commitment to environmental stewardship.

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